

4'-Hydroxy Diclofenac-13C6 solubility DMSO ethanol methanol

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Compound Focus: 4'-Hydroxy Diclofenac-13C6

CAS No.: 1189656-64-1

Cat. No.: S864629

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Solubility Data for 4'-Hydroxy Diclofenac

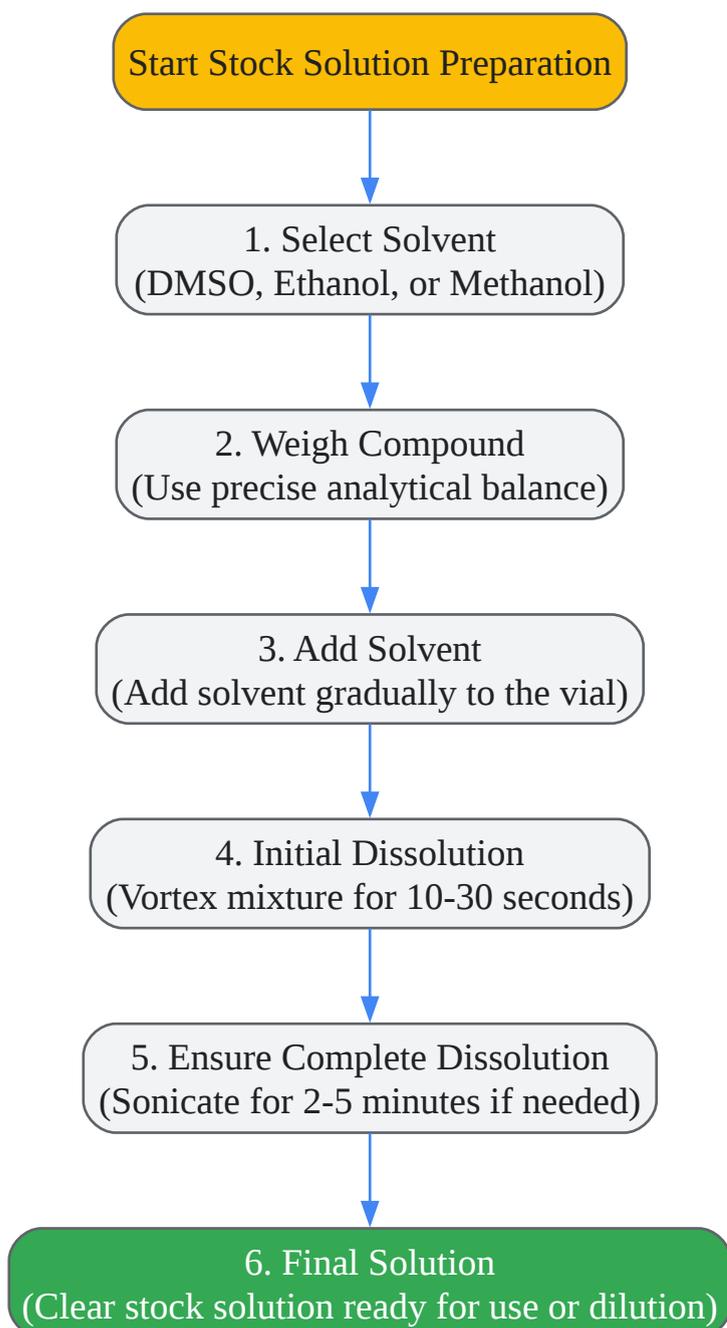
The table below summarizes the available solubility information for the unlabeled compound, 4'-Hydroxy Diclofenac (CAS 64118-84-9).

Solvent	Solubility Status	Additional Context
DMSO	Soluble [1]	Frequently used for preparing stock solutions in biological research [1].
Ethanol	Soluble [1]	Suitable for dissolving the compound for experimental use [1].
Methanol	Soluble [1]	Appropriate for analytical and formulation work [1].
Water	Information missing	The parent drug, Diclofenac sodium, is sparingly soluble in water [2].

For the isotope-labeled analog **4'-Hydroxy Diclofenac-13C6**, no specific quantitative solubility data (e.g., mg/mL) is available in the searched sources [3]. The introduction of 13C isotopes does not alter the chemical structure or bonding of the molecule, so the solubility profile of the labeled compound is expected to be virtually identical to that of the unlabeled form for practical laboratory purposes.

Experimental Considerations and Protocols

The confirmed solubility in DMSO, ethanol, and methanol means you can confidently use these solvents to prepare stock solutions. Here is a standard protocol you can adapt for your research.



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For analytical methods, a literature-cited protocol for determining diclofenac and its metabolites using HPLC-MS/MS provides a reference framework [4]:

- **Sample Preparation:** Plasma or tissue samples are processed by protein precipitation using a solvent like acetonitrile.
- **Chromatography:** Separation is performed on a reversed-phase C18 column.
- **Detection and Quantification:** Analysis uses a triple-quadrupole mass spectrometer with electrospray ionization in negative mode.

Solubility Enhancement Strategies

While 4'-Hydroxy Diclofenac is soluble in common organic solvents, its aqueous solubility might be limited. If your research requires improving its solubility in water-based systems, the following established strategies from formulation science can be applied [5] [6]:

- **Particle Size Reduction:** Techniques like nanosuspension can increase the surface area in contact with the solvent, enhancing the dissolution rate [5].
- **Salt Formation:** Creating a salt form of the compound (e.g., sodium or diethylamine salt) can significantly improve aqueous solubility, a method successfully used with the parent drug Diclofenac [7] [6].
- **Use of Surfactants & Complexation:** Incorporating surfactants or forming complexes with cyclodextrins can help solubilize the compound in aqueous media [5].
- **Solid Dispersion:** dispersing the drug in a hydrophilic polymer matrix can create an amorphous form with higher solubility than the crystalline material [5] [6].

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